

(2S)-pristanoyl-CoA chemical structure and properties

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Compound of Interest

Compound Name: (2S)-pristanoyl-CoA

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(2S)-Pristanoyl-CoA: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2S)-Pristanoyl-CoA is a critical intermediate in the peroxisomal alpha- and beta-oxidation of branched-chain fatty acids, primarily derived from the degradation of phytanic acid. Its metabolism is essential for lipid homeostasis, and defects in its processing are associated with severe inherited metabolic disorders, including Zellweger syndrome. This technical guide provides an in-depth overview of the chemical structure, properties, and biochemical significance of **(2S)-pristanoyl-CoA**. It includes detailed experimental protocols for its analysis and a visualization of its metabolic pathway to support further research and drug development efforts in related diseases.

Chemical Structure and Properties

(2S)-Pristanoyl-CoA is the coenzyme A thioester of pristanic acid, with the stereochemistry at the C-2 position being 'S'. Pristanic acid itself is a 2,6,10,14-tetramethylpentadecanoic acid.

Table 1: Chemical Properties of **(2S)-Pristanoyl-CoA**

Property	Value	Reference(s)
Synonyms	(2S)-Pristanoyl-coenzyme A	[1][2][3]
Molecular Formula	C40H72N7O17P3S	[1][2][3]
Molecular Weight	1048.02 g/mol	[1][2][3]
CAS Number	883551-76-6	[1][2][3]
Appearance	Solid	[4]
InChI Key	XYJPSQPVCBNZHT-TUKYSRJDSA-J	[5]

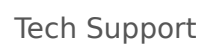
Biochemical Role and Metabolic Pathway

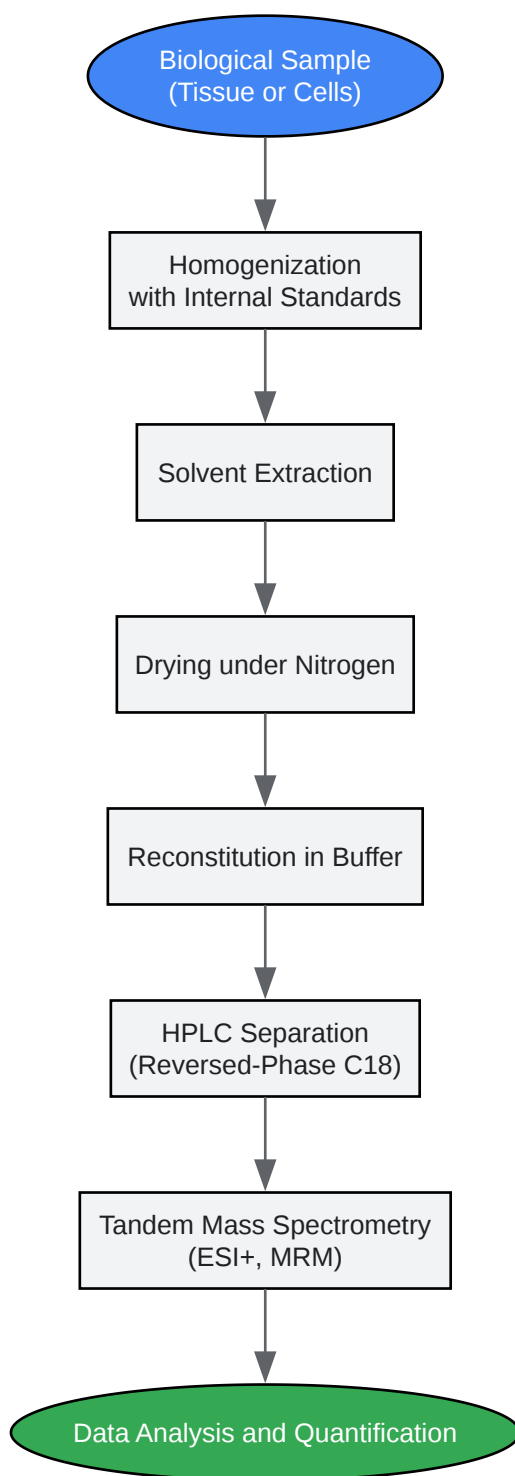
(2S)-Pristanoyl-CoA is a key metabolite in the degradation of phytanic acid, a branched-chain fatty acid obtained from dietary sources. The breakdown of phytanic acid begins with an alpha-oxidation step to yield pristanic acid, which is then activated to pristanoyl-CoA. The (2R)-epimer of pristanoyl-CoA is converted to the (2S)-form by the enzyme α -methylacyl-CoA racemase.

(2S)-Pristanoyl-CoA then enters the peroxisomal beta-oxidation pathway.

The peroxisomal beta-oxidation of **(2S)-pristanoyl-CoA** involves a series of enzymatic reactions that shorten the fatty acid chain. A key enzyme in this pathway is pristanoyl-CoA oxidase (ACOX3).[6] This process is crucial for the detoxification and energy production from branched-chain fatty acids.

Diagram 1: Peroxisomal Beta-Oxidation of Pristanoyl-CoA





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